

(R)-3-hydroxycyclopentanone: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: 3-Hydroxycyclopentanone

Cat. No.: B2513457

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CAS Number: 109905-53-5

This in-depth guide serves as a core technical resource for researchers, scientists, and drug development professionals interested in (R)-**3-hydroxycyclopentanone**. This chiral cyclic β -hydroxy ketone is a valuable building block in the synthesis of a variety of biologically active molecules and natural products. This document provides a comprehensive overview of its chemical and physical properties, synthesis, and key applications, with a focus on experimental details and data presentation for practical laboratory use.

Chemical and Physical Properties

(R)-**3-hydroxycyclopentanone** is a colorless oil at room temperature. A summary of its key physical and chemical properties is presented in Table 1. This data is crucial for its handling, characterization, and use in chemical reactions.

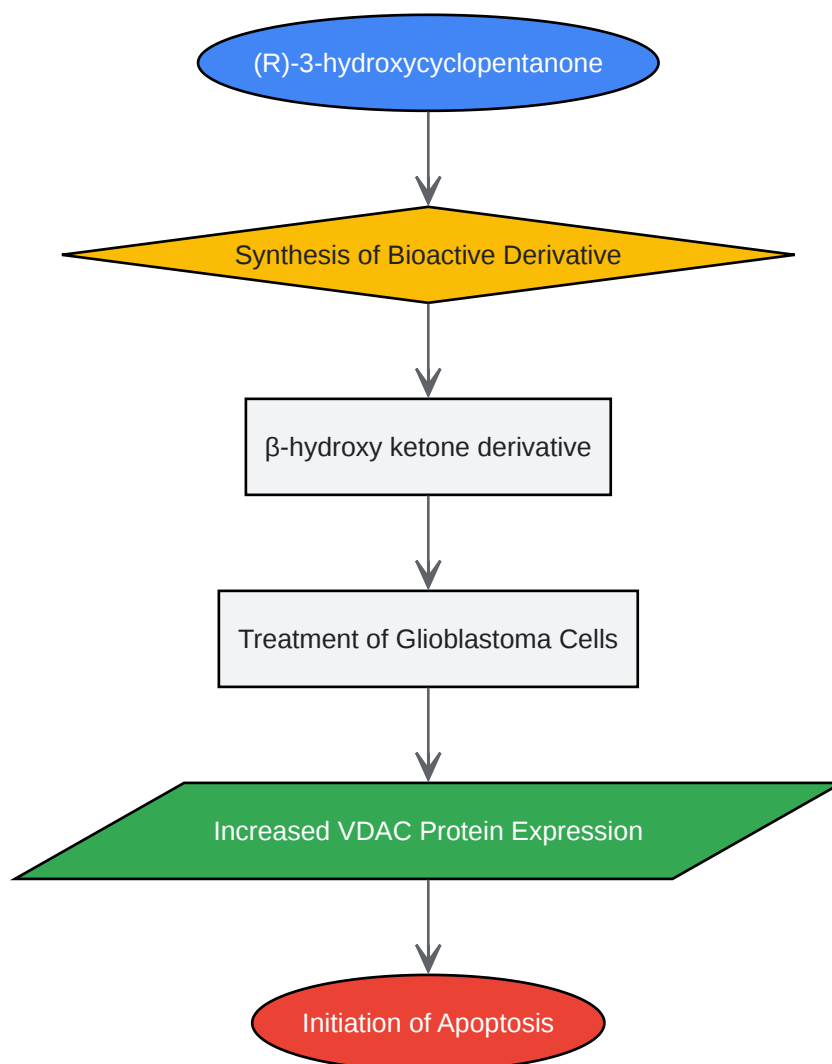
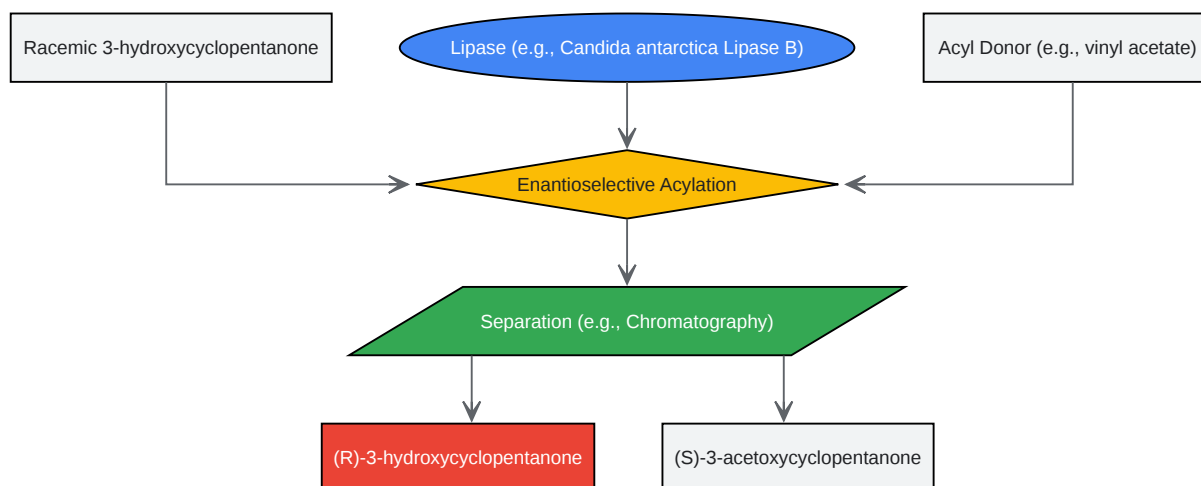
Property	Value	Source
CAS Number	109905-53-5	[1][2][3]
Molecular Formula	C5H8O2	[1][2][4]
Molecular Weight	100.12 g/mol	[1][2][3][4]
Appearance	Colorless oil	[5]
Storage Temperature	2-8°C	[6]
Boiling Point	210.0 ± 33.0 °C (Predicted)	[6]
Density	1.217 ± 0.06 g/cm3 (Predicted)	[6]
pKa	14.15 ± 0.20 (Predicted)	[6]
LogP	0.10030	[2][6]
Topological Polar Surface Area	37.3 Å²	[4]
Hydrogen Bond Donor Count	1	[4]
Hydrogen Bond Acceptor Count	2	[4]

Synthesis of (R)-3-hydroxycyclopentanone

The enantioselective synthesis of (R)-**3-hydroxycyclopentanone** is a key challenge and an area of active research. The primary strategies involve the enzymatic resolution of a racemic mixture or the asymmetric reduction of a prochiral precursor.

Chemoenzymatic Resolution Strategy

A widely employed method for obtaining enantiomerically pure (R)-**3-hydroxycyclopentanone** is through the kinetic resolution of racemic **3-hydroxycyclopentanone** using a lipase. This biocatalytic approach offers high enantioselectivity under mild reaction conditions. A general workflow for this strategy is depicted below.



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